

# Commercial Suppliers of High-Purity Creosol-d4: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Creosol-d4

Cat. No.: B1482690

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of high-purity deuterated creosol (**Creosol-d4**), an essential internal standard for mass spectrometry-based quantitative analysis. This document offers a comparative summary of available products, detailed experimental protocols for its application, and visualizations of relevant biological pathways.

## High-Purity Deuterated Creosol Suppliers and Specifications

The use of stable isotope-labeled internal standards, such as **Creosol-d4**, is critical for achieving accurate and precise quantification in complex biological matrices by correcting for variability in sample preparation and instrument response.<sup>[1][2][3]</sup> Several commercial suppliers offer high-purity deuterated creosol and its isomers. The following tables summarize the key quantitative data for these products based on currently available information.

Supplier	Product Name	Catalog Number	Isotopic Purity	Chemical Purity	Formulation	CAS Number
MedChem Express	Creosol-d4	HY-W040971S	Not specified	>98%	Solid	20189-08-6
CDN Isotopes	2-Methoxy-4-methylphenol-3,5,6-d3,OD	D-6963	98 atom % D	>98%	Solid	20189-08-6
Sigma-Aldrich	p-Cresol-d4	775341	97 atom % D	99% (CP)	Solid	Not specified

Note: Data is subject to change. It is recommended to obtain the latest Certificate of Analysis from the supplier for the most accurate and lot-specific information.

## Experimental Protocol: Quantification of Creosol in Biological Samples using LC-MS/MS with Creosol-d4 Internal Standard

This protocol outlines a general procedure for the quantitative analysis of creosol in a biological matrix (e.g., plasma, urine) using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Creosol-d4** as an internal standard.

### Materials and Reagents

- Creosol analytical standard
- **Creosol-d4** (internal standard)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid
- Biological matrix (e.g., plasma, urine)

- Microcentrifuge tubes
- Pipettes and tips

## Preparation of Stock and Working Solutions

- Creosol Stock Solution (1 mg/mL): Accurately weigh and dissolve creosol in methanol.
- **Creosol-d4** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Creosol-d4** in methanol.
- Working Standards: Prepare a series of calibration standards by serially diluting the Creosol stock solution with a 50:50 methanol:water mixture.
- Internal Standard Working Solution (e.g., 100 ng/mL): Dilute the **Creosol-d4** stock solution in acetonitrile.

## Sample Preparation (Protein Precipitation)

Protein precipitation is a common method for sample cleanup in bioanalysis.[\[4\]](#)

- Pipette 100  $\mu$ L of the biological sample (plasma, urine), calibration standard, or quality control sample into a 1.5 mL microcentrifuge tube.
- Add 20  $\mu$ L of the internal standard working solution to each tube and vortex briefly.
- Add 300  $\mu$ L of cold acetonitrile (containing the internal standard) to each tube to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube or a 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at approximately 40°C.

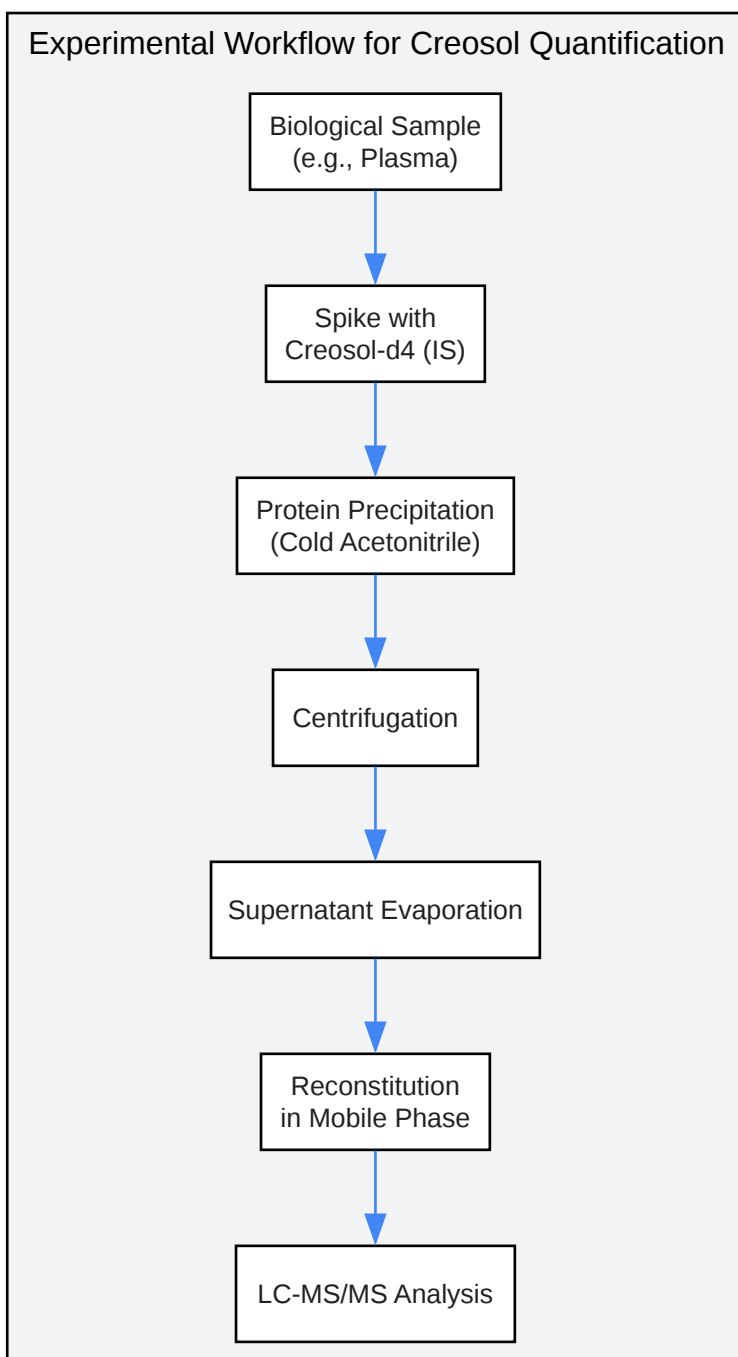
- Reconstitute the dried extract in 100  $\mu$ L of the mobile phase (e.g., 50:50 water:acetonitrile with 0.1% formic acid).
- Vortex for 30 seconds and centrifuge at 14,000 rpm for 5 minutes.
- Inject 5-10  $\mu$ L of the supernatant into the LC-MS/MS system.

## LC-MS/MS Conditions (Illustrative Example)

- LC System: Agilent 1290 Infinity II or equivalent
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu$ m)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Gradient: A suitable gradient to separate creosol from matrix components (e.g., 5-95% B over 5 minutes)
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), positive or negative ion mode
- MRM Transitions:
  - Creosol: To be determined based on parent and product ions.
  - **Creosol-d4**: To be determined based on parent and product ions.

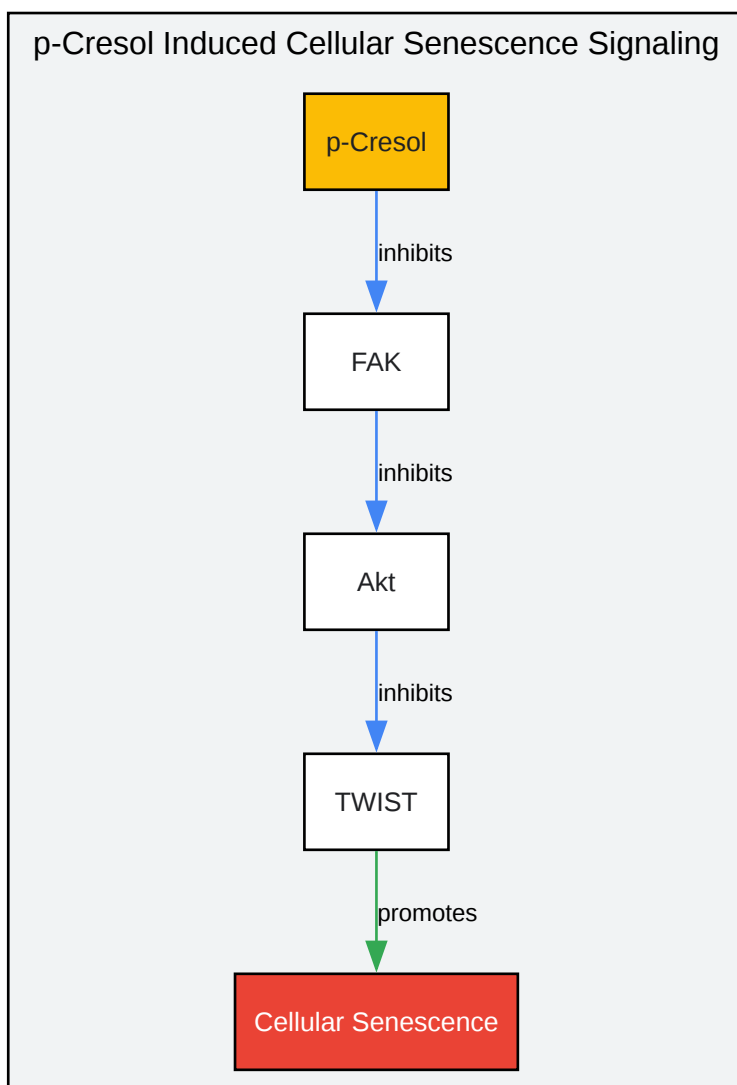
## Visualization of Relevant Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate key biological pathways involving creosol and a typical experimental workflow for its analysis.



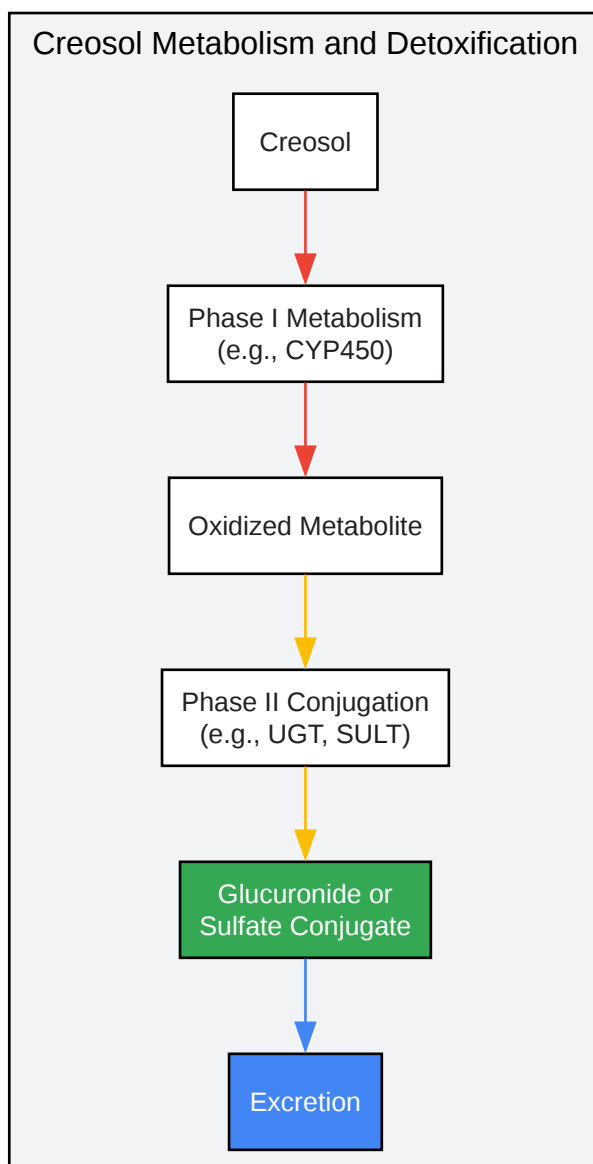
[Click to download full resolution via product page](#)

A typical sample preparation workflow for LC-MS/MS analysis.



[Click to download full resolution via product page](#)

p-Cresol's role in the FAK-Akt-TWIST signaling pathway.



[Click to download full resolution via product page](#)

A simplified overview of creosol metabolism and detoxification.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdnisotopes.com](https://cdnisotopes.com) [[cdnisotopes.com](https://cdnisotopes.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. [tecan.com](https://tecan.com) [[tecan.com](https://tecan.com)]
- 4. [opentrons.com](https://opentrons.com) [[opentrons.com](https://opentrons.com)]
- To cite this document: BenchChem. [Commercial Suppliers of High-Purity Creosol-d4: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1482690#commercial-suppliers-of-high-purity-creosol-d4>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)